A Comprehensive Technical Guide to 3-Hydroxy-5-methoxybenzaldehyde: Structure, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Hydroxy-5-methoxybenzaldehyde*
CAS No.:	*57179-35-8*
Cat. No.:	*B043286*

Get Quote

Executive Summary

This technical guide provides an in-depth analysis of **3-hydroxy-5-methoxybenzaldehyde**, a key aromatic aldehyde possessing a unique substitution pattern that makes it a valuable intermediate in advanced organic synthesis. This document delves into its fundamental chemical structure, physicochemical properties, and detailed synthetic methodologies. Emphasis is placed on the principles of selective demethylation, a critical transformation for its preparation. Furthermore, this guide explores the compound's chemical reactivity, highlighting its utility as a building block in medicinal chemistry and materials science, and outlines essential safety and handling protocols for laboratory and industrial settings.

Chemical Identity and Molecular Structure

3-Hydroxy-5-methoxybenzaldehyde is a disubstituted aromatic aldehyde. The benzene ring is functionalized with a hydroxyl group (-OH), a methoxy group (-OCH_3), and a formyl group (-CHO) at positions 3, 5, and 1, respectively. This substitution pattern is crucial to its chemical

© 2026 BenchChem. All rights reserved.

behavior, influencing the reactivity of each functional group through electronic effects (resonance and induction).

- IUPAC Name: **3-hydroxy-5-methoxybenzaldehyde**[1]
- Synonyms: 3-Methoxy-5-hydroxybenzaldehyde, Benzaldehyde, 3-hydroxy-5-methoxy-[1][2]
- CAS Number: 57179-35-8[1][3]
- Molecular Formula: $C_8H_8O_3$[1][3]
- Molecular Weight: 152.15 g/mol [1][3]

The structural arrangement of its functional groups is depicted below.

Caption: 2D Structure of **3-hydroxy-5-methoxybenzaldehyde**.

Physicochemical and Spectroscopic Properties

The compound is typically a solid at room temperature. Its properties are dictated by the interplay of its functional groups, which allow for hydrogen bonding (hydroxyl group) and dipole-dipole interactions.

Physical Properties

Property	Value	Source
Physical Form	Solid	
Melting Point	130.5°C	[2]
Boiling Point	234.6°C (rough estimate)	[2]
Density	1.2143 g/cm³ (rough estimate)	[2]
Solubility	Slightly soluble in Chloroform (heated), Methanol	[2]
pKa	8.87 ± 0.10 (Predicted)	[2]

Spectroscopic Data for Structural Elucidation

© 2026 BenchChem. All rights reserved.

Spectroscopic analysis is fundamental for confirming the identity and purity of **3-hydroxy-5-methoxybenzaldehyde**. The key spectral features are summarized below.

Technique	Data	Source
^{1}H NMR	(400 MHz, $CDCl_3$) δ (ppm): 9.88 (s, 1H, -CHO), 7.00 (m, 1H, Ar-H), 6.96 (m, 1H, Ar-H), 6.68 (t, J=2.3Hz, 1H, Ar-H), 3.84 (s, 3H, $-OCH_3$)	[2]
^{13}C NMR	Spectral data available and cataloged.	[1]
IR Spectroscopy	Vapor phase IR spectrum available and cataloged. Key absorptions expected for O-H, C-H (aromatic & aldehydic), C=O, and C-O stretches.	[1]
Mass Spectrometry	Predicted m/z: 153.05463 $[M+H]^+$, 175.03657 $[M+Na]^+$.	[4]

Synthesis and Manufacturing Principles

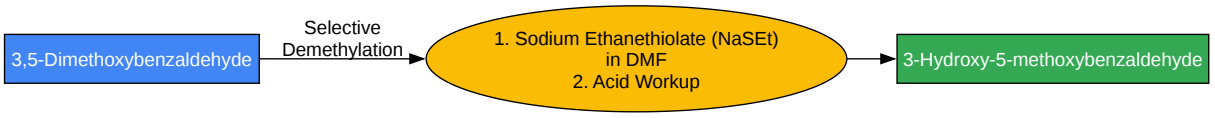
The synthesis of **3-hydroxy-5-methoxybenzaldehyde** most commonly involves the selective demethylation of the more accessible precursor, 3,5-dimethoxybenzaldehyde. The challenge lies in cleaving only one of the two methoxy ether bonds, which requires carefully chosen reagents and conditions.

Key Synthetic Strategy: Selective Demethylation

The principle behind selective demethylation in this context relies on nucleophilic attack on the methyl group of one of the methoxy ethers. Reagents like alkali metal thiolates are effective for this purpose. The sulfur-based nucleophile preferentially attacks one methyl group, leading to the cleavage of the C-O bond and formation of a phenoxide, which is subsequently protonated upon workup. Lewis acids such as aluminum chloride ($AlCl_3$) or boron tribromide (BBr_3) can

© 2026 BenchChem. All rights reserved.

also be employed to achieve selective demethylation, often by coordinating to the ether oxygen and making the methyl group more susceptible to cleavage.[5][6]



Click to download full resolution via product page

Caption: Synthetic workflow for **3-hydroxy-5-methoxybenzaldehyde**.

Experimental Protocol: Synthesis via Selective Demethylation

This protocol is adapted from established procedures for the selective demethylation of dimethoxy-aromatic compounds.[2]

Objective: To synthesize **3-hydroxy-5-methoxybenzaldehyde** from 3,5-dimethoxybenzaldehyde.

Materials:

- 3,5-dimethoxybenzaldehyde (1 equivalent)
- Sodium hydride (NaH), 60% dispersion in mineral oil (3 equivalents)
- Ethanethiol (excess)
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate

© 2026 BenchChem. All rights reserved.

- Hexane
- Hydrochloric acid (for workup)

Procedure:

- Preparation of Sodium Ethanethiolate: In a flame-dried, three-necked flask under an inert atmosphere (e.g., Argon), suspend sodium hydride (3 eq.) in anhydrous DMF. Cool the mixture to 0°C in an ice bath.
- Slowly add ethanethiol (a slight excess relative to NaH) to the stirred suspension. Causality Note: This in-situ reaction generates sodium ethanethiolate, a potent nucleophile for demethylation. The reaction is exothermic and produces hydrogen gas, requiring slow addition and proper ventilation.
- After the addition is complete, stir the reaction mixture at 0°C for 30 minutes, then allow it to warm to room temperature and heat to reflux for 1 hour to ensure complete formation of the thiolate.
- Demethylation Reaction: Cool the mixture back to room temperature. Add a solution of 3,5-dimethoxybenzaldehyde (1 eq.) in anhydrous DMF to the flask.
- Heat the resulting mixture to reflux for 1 hour. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Workup and Purification: After the reaction is complete, cool the mixture to room temperature. Carefully quench the reaction by adding aqueous HCl.
- Transfer the mixture to a separatory funnel and extract with ethyl acetate (3x).
- Wash the combined organic layers sequentially with water and then with saturated aqueous sodium chloride solution. Trustworthiness Note: These washing steps are critical to remove DMF and inorganic salts, ensuring the purity of the final product.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.

© 2026 BenchChem. All rights reserved.

- Purification: Purify the resulting crude residue by silica gel column chromatography, typically using a hexane/ethyl acetate eluent system, to afford pure **3-hydroxy-5-methoxybenzaldehyde**.

Chemical Reactivity and Applications

The trifunctional nature of **3-hydroxy-5-methoxybenzaldehyde** makes it a versatile building block.

- Aldehyde Group: The formyl group is the primary site for nucleophilic addition and condensation reactions. It can be readily reduced to a hydroxymethyl group using reducing agents like sodium borohydride ($NaBH_4$)[7], oxidized to a carboxylic acid, or used in reactions like Wittig, Grignard, and Knoevenagel condensations to extend the carbon skeleton.

- Hydroxyl Group: The phenolic hydroxyl group is weakly acidic and can be deprotonated to form a phenoxide. This allows for O-alkylation (Williamson ether synthesis) or O-acylation to introduce diverse functional groups. It also activates the aromatic ring towards electrophilic aromatic substitution, directing incoming electrophiles to the ortho and para positions (positions 2, 4, and 6).

- Methoxy Group: The methoxy group is generally stable but can be cleaved under harsh acidic conditions (e.g., using HBr) or via specific demethylating agents to yield the corresponding dihydroxy compound.

Applications in Drug Discovery and Organic Synthesis

3-Hydroxy-5-methoxybenzaldehyde serves as a crucial intermediate in the synthesis of a variety of complex molecules.

- Pharmaceutical Synthesis: It is a precursor for various pharmaceutical compounds.[2] The structural motif is found in natural products and designed molecules with potential biological activity. For instance, related substituted benzaldehydes, such as brominated vanillin derivatives, have been investigated for their anti-inflammatory properties by inhibiting pathways like NF-κB and MAPK.[8] This suggests that **3-hydroxy-5-methoxybenzaldehyde** could serve as a scaffold for developing novel therapeutic agents.

© 2026 BenchChem. All rights reserved.

- Synthesis of Polycyclic Aromatic Compounds: It has been utilized in the synthesis of phenanthrenes, a class of polycyclic aromatic hydrocarbons with applications in materials science and medicinal chemistry.[2]

Safety and Handling

As a laboratory chemical, **3-hydroxy-5-methoxybenzaldehyde** must be handled with appropriate precautions.

- GHS Hazard Classification:
  - H302: Harmful if swallowed (Acute toxicity, oral, Category 4)[1]
  - H315: Causes skin irritation (Skin corrosion/irritation, Category 2)[1]
  - H319: Causes serious eye irritation (Serious eye damage/eye irritation, Category 2A)[1]
  - H335: May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation, Category 3)[1]
- Recommended Personal Protective Equipment (PPE):
  - Wear protective gloves, chemical safety goggles, and a laboratory coat.
  - Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated place.
  - For long-term stability, storage under an inert atmosphere (e.g., argon or nitrogen) at 2-8°C is recommended.

Conclusion

3-Hydroxy-5-methoxybenzaldehyde is a compound of significant interest to the scientific community, particularly in the fields of organic synthesis and drug development. Its value is

© 2026 BenchChem. All rights reserved.

derived from the specific arrangement of its three functional groups, which allows for a wide range of selective chemical transformations. The synthesis, primarily achieved through the regioselective demethylation of 3,5-dimethoxybenzaldehyde, showcases a key strategic challenge in modern organic chemistry. A thorough understanding of its properties, reactivity, and handling is essential for its effective and safe utilization in research and development endeavors.

References

- PubChem. (n.d.). **3-hydroxy-5-methoxybenzaldehyde** (CID 5314561). National Center for Biotechnology Information. Retrieved from [Link]
- Gallo, R. D. C., Alencar, D. P., & Muzzi, R. M. (2013). Study of the ortho-methoxy substituent group effect in selective demethylation reactions of methoxybenzoic acids. Semantic Scholar.
- Guo, B., Xue, J.-Y., Li, H.-X., Tan, D.-W., & Lang, J.-P. (2016). Electronic Supplementary Information for Design of recyclable TEMPO derivatives bearing ionic liquid moiety and N,N-bidentate group for highly efficient Cu(I)-catalyzed conversion of alcohols into aldehydes and imines. The Royal Society of Chemistry.
- PubChem. (n.d.). **3-Hydroxy-5-methoxybenzaldehyde**. National Center for Biotechnology Information. Retrieved from [Link]
- Sciencemadness.org. (n.d.). Preparation of 5-Hydroxyvanillin (3-Methoxy 4,5-dihydroxybenzaldehyde).
- Google Patents. (n.d.). Process for regioselective demethylation of p-methoxy group in phenolic ester and diaryl ketone moieties (US7053218B2).
- Human Metabolome Database. (n.d.). 1H NMR Spectrum (1D, 400 MHz, CDCl3, experimental) (HMDB0029686).
- Royal Society of Chemistry. (n.d.).
- Green Chemistry (RSC Publishing). (2023). Selective demethylation reactions of biomass-derived aromatic ether polymers for bio-based lignin chemicals.
- Organic Syntheses. (n.d.). Benzaldehyde, m-methoxy-.
- Wikipedia. (n.d.). 2-Hydroxy-5-methoxybenzaldehyde.
- PubChem. (n.d.). 3,4-Dihydroxy-5-methoxybenzaldehyde (CID 77535).
- ResearchGate. (2017). Can anybody help me forward best synthesis procedure for 3 hydroxy benzaldehyde starting with 3 hydroxy benzoic acid or 3 hydroxy benzyl alcohol?.
- SpectraBase. (n.d.). BENZALDEHYDE, 3-METHOXY-5-(METHOXYMETHOXY)-.

© 2026 BenchChem. All rights reserved.

- ChemicalBook. (n.d.). 3-Methoxybenzaldehyde(591-31-1) 1H NMR spectrum.
- MDPI. (n.d.).
- Sigma-Aldrich. (n.d.). 3-Fluoro-4-hydroxy-5-methoxybenzaldehyde 97% (79418-78-3).
- The Hive Novel Discourse. (2004).
- Sigma-Aldrich. (n.d.). 3,4-Dihydroxy-5-methoxybenzaldehyde 96% (3934-87-0).
- BenchChem. (n.d.). Application Notes and Protocols: Laboratory-Scale Synthesis of 3,5-Dihydroxybenzaldehyde.
- ResearchGate. (n.d.). Redox reactions of 2-hydroxy-3-methoxybenzaldehyde (o-vanillin) in aqueous solution.
- Indian Academy of Sciences. (n.d.). Selective demethylation of the 5-methoxyl group in flavanones and synthesis of dihydrowogonin.
- NIST WebBook. (n.d.). Benzaldehyde, 3-hydroxy-4-methoxy-.
- ChemicalBook. (n.d.). 2-Hydroxy-5-methoxybenzaldehyde(672-13-9) IR Spectrum.

- PubChemLite. (n.d.). **3-hydroxy-5-methoxybenzaldehyde** (C8H8O3). Retrieved from [Link]

- Wikipedia. (n.d.). 3-Hydroxybenzaldehyde.
- Chemical Synthesis Database. (n.d.). 3-hydroxy-5-iodo-4-methoxybenzaldehyde.
- Chegg.com. (2021). Solved Product is 4-hydroxy-3-iodo-5-methoxybenzaldehyde.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 3-Hydroxy-5-methoxybenzaldehyde | C8H8O3 | CID 5314561 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Methoxy-5-hydroxybenzaldehyde | 57179-35-8 [chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. PubChemLite - 3-hydroxy-5-methoxybenzaldehyde (C8H8O3) [pubchemlite.lcsb.uni.lu]
- 5. Selective demethylation reactions of biomass-derived aromatic ether polymers for bio-based lignin chemicals - Green Chemistry (RSC Publishing) DOI:10.1039/D3GC02867D [pubs.rsc.org]
- 6. ias.ac.in [ias.ac.in]

- 7. 2-Hydroxy-5-methoxybenzaldehyde - Wikipedia [en.wikipedia.org]
- 8. 2-Bromo-5-Hydroxy-4-Methoxybenzaldehyde Exhibits Anti-Inflammatory Effects Through the Inactivation of ERK, JNK, and NF-kB Pathways in RAW 264.7 Cells [mdpi.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3-Hydroxy-5-methoxybenzaldehyde: Structure, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043286/docs#a-comprehensive-technical-guide-to-3-hydroxy-5-methoxybenzaldehyde-structure-synthesis-and-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.